

DL-Proline-15N: Technical Specifications & Chemical Properties Guide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: DL-PROLINE (15N)

Cat. No.: B1579754

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Executive Summary

DL-Proline-15N is a stable isotope-labeled isotopologue of the cyclic amino acid DL-proline, enriched with the nitrogen-15 (

) isotope.[1][2] Unlike the naturally occurring

isotope (99.6% abundance),

has a nuclear spin of

, making this compound a critical tool in nuclear magnetic resonance (NMR) spectroscopy.

While the L-enantiomer is the standard for biological protein synthesis, the racemic DL-mixture is essential in specific applications such as racemization studies, small molecule drug synthesis tracking, and as an internal standard where chiral differentiation is not the primary variable.

This guide details the physicochemical properties, isotopic specifications, and handling protocols for DL-Proline-15N, providing a grounded reference for analytical and synthetic workflows.

Chemical Identity & Specifications

The nomenclature for DL-Proline-15N can be ambiguous in general databases. It is the racemic mixture of D- and L-Proline, where the amine nitrogen is replaced by

[1]

Core Identification Data

Property	Specification
Chemical Name	DL-Proline-15N (or DL-Proline-)
Systematic Name	()-Pyrrolidine-2-carboxylic acid-
CAS Number (Labeled)	Not widely indexed. Refer to Unlabeled CAS: 609-36-9. Note: L-Proline-15N has the CAS 59681-31-1 or 7006-34-0.[1] DL-Proline-15N is typically identified by supplier catalog numbers (e.g., CIL NLM-1689).[1]
Molecular Formula	
Molecular Weight	116.12 g/mol (vs. 115.13 for unlabeled)
Isotopic Purity	Typically
Chemical Purity	(CP)
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water (>100 mg/mL); sparingly soluble in ethanol.[2][3]
SMILES	<chem>OC(=O)C1CCC[15NH]1</chem>

“

Critical Note on CAS Numbers: While L-Proline-15N is frequently assigned specific CAS numbers (e.g., 59681-31-1), the racemic DL-Proline-15N often lacks a unique Registry Number in public databases. Researchers should procure based on the Unlabeled CAS (609-36-9) with explicit isotopic enrichment specifications.

Isotopic & Spectroscopic Properties[6][7][8][9]

The utility of DL-Proline-15N lies in its nuclear magnetic properties.[1]

NMR Characteristics[1][5][10]

- Spin Quantum Number (

):

(Non-quadrupolar, unlike

which is

).[1]

- Gyromagnetic Ratio (

):

).[1]

- Relative Sensitivity:

(relative to

).[1]

- Application: The lack of quadrupole moment results in narrow line widths, allowing for high-resolution

NMR spectroscopy. In DL-Proline, this allows observation of the amine environment without the broadening effects seen with

.[\[1\]](#)

Mass Spectrometry (MS) Shift

- Mass Shift:

relative to unlabeled DL-Proline.

- M+1 Peak: In ESI-MS, the molecular ion

appears at

rather than

.[\[1\]](#)

- Use Case: Ideal internal standard for quantifying proline levels in complex matrices (e.g., plasma, cell media) using Isotope Dilution Mass Spectrometry (IDMS).[\[1\]](#)

Synthesis & Production Logic

The synthesis of DL-Proline-15N generally follows pathways that ensure isotopic incorporation at the nitrogen position while maintaining the racemic nature of the product.[\[1\]](#)

Synthetic Pathway Diagram

The following diagram illustrates a common route using

-labeled ammonia or ammonium salts as the nitrogen source reacting with alpha-halo acids or via reductive amination.[\[1\]](#)

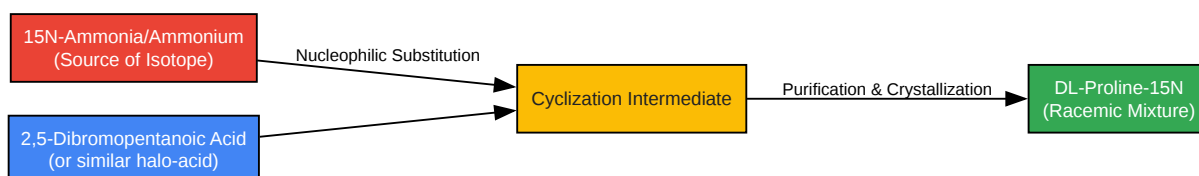


Figure 1: General Synthetic Route for 15N-Labeled DL-Proline

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Figure 1: A simplified chemical pathway for introducing the ^{15}N isotope into the pyrrolidine ring structure.^[1]

Stability & Storage^[1]^[9]

- Hygroscopicity: Proline is hygroscopic.^[1] The DL-form is generally less hygroscopic than the L-form but should still be stored under desiccant.^[1]
- Storage Conditions: Store at room temperature (20-25°C) in a tightly sealed container. For long-term isotopic stability, refrigeration (4°C) is optional but recommended to prevent microbial growth if the seal is compromised.^[1]
- Shelf Life: >2 years if stored dry.^[1]

Applications in Research

NMR Spectroscopy Standard

DL-Proline- ^{15}N is used to calibrate

chemical shifts in solid-state and solution-state NMR.^[1]

- Protocol Insight: In solid-state NMR, the racemic mixture often crystallizes differently than the pure enantiomer, providing different lattice environments for the nucleus.^[1] This allows researchers to study crystal packing effects on chemical shifts.

Metabolic Tracing (Racemization Studies)

While L-Proline is the metabolic standard, DL-Proline- ^{15}N is critical for:

- D-Amino Acid Oxidase (DAAO) Assays: Tracking the specific breakdown of the D-isomer in the presence of the L-isomer.^[1]
- Racemase Activity: Monitoring the enzymatic conversion of Proline between stereoisomers. The

label remains stable during racemization, unlike deuterium labels at the alpha-carbon which might exchange.[1]

Drug Discovery (Fragment-Based Screening)

In fragment-based drug discovery (FBDD), racemic mixtures are sometimes screened to identify binding hits.[1] If a hit is found with DL-Proline-15N, subsequent deconvolution determines if the D- or L-isomer is responsible.[1] The

label allows for HSQC (Heteronuclear Single Quantum Coherence) experiments to detect binding via chemical shift perturbations.[1]

Experimental Protocol: Preparation of Internal Standard Solution

Objective: Prepare a stable stock solution of DL-Proline-15N for LC-MS quantification.

Reagents:

- DL-Proline-15N (Solid)[2][4][5][6][7]
- LC-MS Grade Water
- 0.1% Formic Acid (optional, for ionization stability)

Workflow:

- Weighing: Accurately weigh
of DL-Proline-15N into a tared glass vial.
 - Why: This targets a
concentration (approx).[1]
- Dissolution: Add
of LC-MS grade water. Vortex for 30 seconds until fully dissolved.[1]
- Filtration: Filter through a

PVDF filter to remove particulates.[1]

- Calibration: Verify concentration using UV-Vis (low sensitivity for proline) or by gravimetric confirmation.

- Storage: Aliquot into

vials and freeze at

. Avoid repeated freeze-thaw cycles to prevent concentration drift due to sublimation/evaporation.[1]

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